

Technical Support Center: Poly(dimethylamine-co-epichlorohydrin) Flocculation

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Compound of Interest

Compound Name: Poly(dimethylamine-CO-epichlorohydrin)

CAS No.: 68609-88-1

Cat. No.: B13427391

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Welcome to the technical support center for **Poly(dimethylamine-co-epichlorohydrin)**, a cationic polymer widely utilized for flocculation in various research and industrial applications. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot and optimize their flocculation experiments.

Troubleshooting Guide

This section addresses common issues encountered during floc formation. Each problem is followed by potential causes and step-by-step solutions.

Problem 1: No floc formation or the formation of very fine, poorly settled flocs.

Potential Cause 1: Incorrect Polymer Dosage

Underdosing is a frequent cause of poor flocculation, as there isn't enough cationic polymer to neutralize the anionic charges of the suspended particles effectively.^{[1][2]} Conversely, a

significant overdose can lead to charge reversal and restabilization of the particles, also hindering floc formation.

Solution:

- **Verify Stock Solution:** Ensure your polymer stock solution is correctly prepared and has not expired. Cationic polymers can lose their charge over time, with diluted solutions being stable for only a few days to a few weeks.^[3]
- **Perform a Jar Test:** A jar test is the most reliable method to determine the optimal dosage for your specific system.^{[2][4]} This test allows you to evaluate a range of dosages side-by-side to identify the concentration that yields the best floc formation and settling.
- **Expand Dosage Range:** If you have already performed a jar test, expand the range of concentrations tested. It's possible the optimal dosage is outside of your initial test range.

Potential Cause 2: Inadequate Mixing Energy or Time

The polymer needs to be dispersed rapidly and uniformly throughout the solution to interact with suspended particles.

Solution:

- **Rapid Mix Phase:** After adding the polymer, ensure a period of rapid, high-energy mixing (e.g., 100-150 rpm for 1-3 minutes) to facilitate thorough distribution.^[5]
- **Slow Mix Phase:** Following the rapid mix, a slower, gentle mixing phase (e.g., 40-50 rpm for 1-2 minutes) is crucial for allowing the newly formed micro-flocs to collide and agglomerate into larger, settleable flocs.^[5]

Potential Cause 3: Unfavorable pH

While **Poly(dimethylamine-co-epichlorohydrin)** is effective over a broad pH range (typically 2-10), the surface charge of the suspended particles can be highly pH-dependent.^{[6][7]}

Extreme pH values can alter particle charges, affecting the polymer's ability to neutralize them.

Solution:

- **Measure and Adjust pH:** Measure the pH of your sample. If it is at an extreme, consider adjusting it to a more neutral range (6-8) and repeat the experiment.
- **pH Optimization:** Conduct a jar test at various pH levels to determine the optimal pH for your specific wastewater or sample matrix.[\[8\]](#)

Problem 2: Large, fluffy flocs form initially but then break apart (shear).

Potential Cause: Excessive Mixing Energy or Duration

Once flocs are formed, they can be physically torn apart by excessive mixing speeds or prolonged mixing times. These sheared flocs are often smaller, less dense, and do not settle well.[\[9\]](#)

Solution:

- **Reduce Slow Mix Speed:** Decrease the rotational speed during the slow mixing (flocculation) phase. The goal is to gently bring flocs into contact, not to create turbulence.
- **Shorten Mixing Time:** Reduce the duration of the slow mixing phase. Observe the floc formation and stop mixing once you have achieved the desired floc size.
- **Optimize Mixing in Jar Test:** Use a jar test to systematically evaluate different slow mixing speeds and durations to find the optimal conditions that build large flocs without causing them to shear.[\[9\]](#)

Problem 3: Flocs form but do not settle or settle very slowly.

Potential Cause 1: Flocs are not dense enough.

This can happen if the initial concentration of suspended solids is very low or if the formed flocs have a high water content and are close in density to the surrounding liquid.

Solution:

- Consider a Coagulant Aid: **Poly(dimethylamine-co-epichlorohydrin)** is often used in conjunction with an inorganic coagulant like polyaluminum chloride (PAC) or ferric salts.[6][7][10] The inorganic coagulant can help create a denser, more compact floc that settles more rapidly.
- Increase Polymer Molecular Weight: Polymers with a higher molecular weight and intrinsic viscosity can create larger, more robust flocs through better bridging action, which can improve settling rates.[6][10][11] If available, test a higher molecular weight version of the polymer.

Potential Cause 2: Overdosing

A slight overdose of the polymer can sometimes form stable, buoyant flocs that settle poorly.

Solution:

- Review Dosage: Re-run a jar test with a focus on dosages slightly lower than the one that produced the poor settling flocs. Observe the settling characteristics carefully to pinpoint the optimal dose.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of flocculation for **Poly(dimethylamine-co-epichlorohydrin)**?

A1: The primary mechanism is charge neutralization. Most suspended particles in water carry a negative surface charge, which causes them to repel each other and remain in suspension.[12] As a cationic (positively charged) polymer, **Poly(dimethylamine-co-epichlorohydrin)** adsorbs onto these particles, neutralizing their negative charge. This allows the particles to come together. A secondary mechanism is adsorption and bridging, where the long polymer chains attach to multiple particles, physically pulling them together to form larger aggregates or flocs.[6][7]

Q2: How should I prepare a stock solution of **Poly(dimethylamine-co-epichlorohydrin)**?

A2: For liquid emulsion polymers, it is recommended to prepare a 0.1% stock solution.[3] To do this, add the concentrated polymer to water while mixing vigorously to ensure proper dispersion

and avoid the formation of clumps.[3] It is crucial to add the polymer to the water, not the other way around. Allow the diluted solution to age for at least 30 minutes before use to ensure the polymer chains are fully uncoiled and effective.[3] Never use a blender, as the high shear can break the polymer chains.[3]

Q3: Can I use this polymer with other water treatment chemicals?

A3: Yes, it is very common to use **Poly(dimethylamine-co-epichlorohydrin)** as a coagulant aid with primary inorganic coagulants like polyaluminum chloride (PAC), ferric sulfate, or aluminum sulfate (alum).[6][7][10] This combination can be highly effective, reducing the required dosage of the inorganic coagulant and improving floc characteristics.[11] When used in combination, the order of addition can be important and should be optimized during the jar test.

Q4: What is the typical dosage range for this polymer?

A4: The optimal dosage is highly dependent on the characteristics of the water being treated, particularly the amount and nature of the suspended solids (turbidity). Typical dosages can range from 0.5 to 10 mg/L (ppm).[11] For low turbidity water, the optimal dose might be on the lower end of this range, while high turbidity water will require a higher dose.[11] It is essential to determine the optimal dosage for your specific application through a jar test.[2][4]

Data and Protocols

Table 1: Troubleshooting Summary

Problem	Potential Cause	Recommended Action
No/Poor Floc Formation	Incorrect Dosage (Under or Over)	Perform a jar test to determine the optimal dosage range.[2][4]
Inadequate Mixing	Ensure a rapid mix phase (100-150 rpm) followed by a slow mix phase (40-50 rpm).[5]	
Unfavorable pH	Measure and adjust pH to a neutral range; optimize if necessary.[8]	
Flocs Shear/Break Apart	Excessive Mixing Speed/Time	Reduce the speed and duration of the slow mixing phase.[9]
Flocs Form but Don't Settle	Low Floc Density	Use in conjunction with an inorganic coagulant (e.g., PAC).[10] Consider a higher molecular weight polymer.[6]

Experimental Protocol: Standard Jar Test

A jar test is a laboratory procedure that simulates coagulation and flocculation in a water treatment plant, allowing for the determination of the optimal coagulant/flocculant dosage.[4]

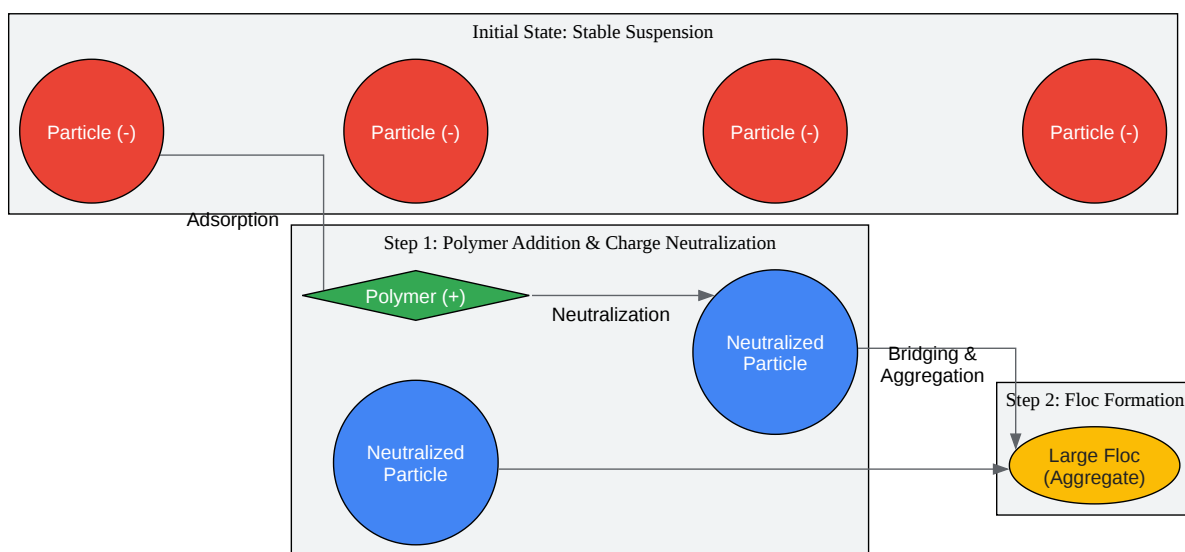
Equipment:

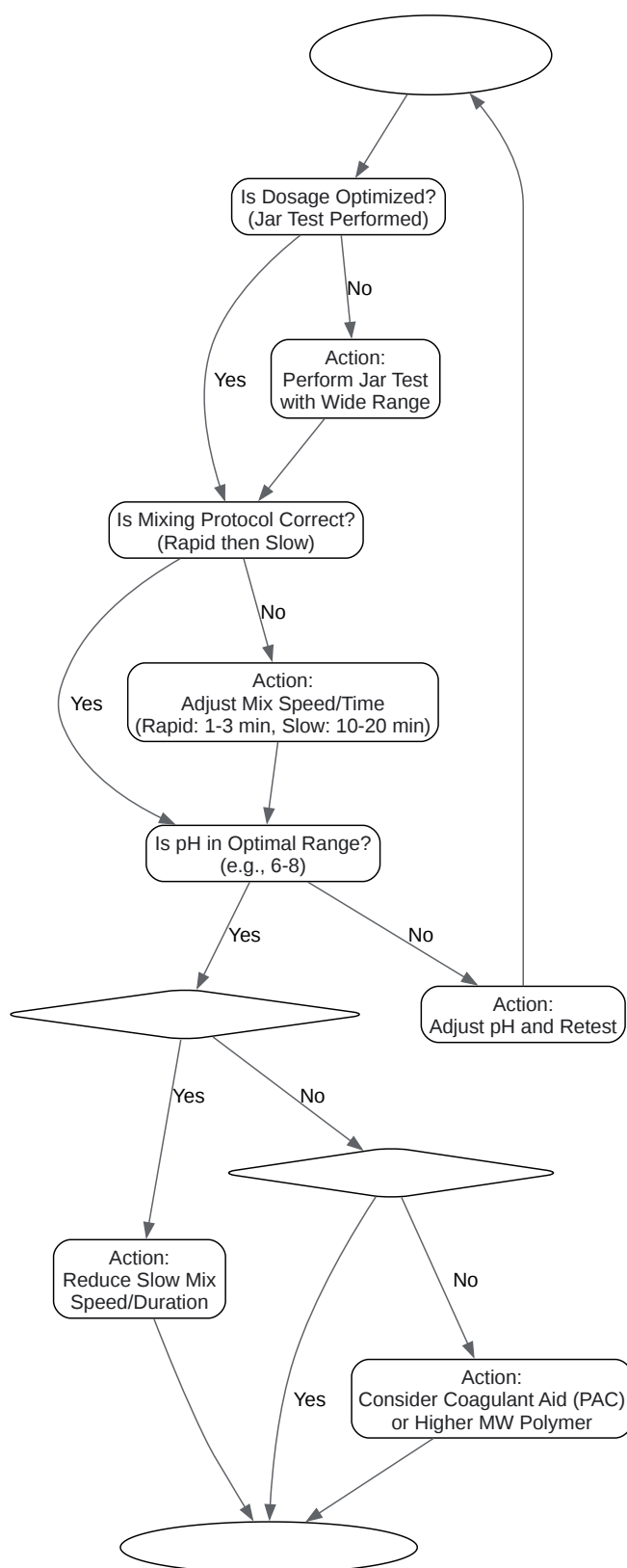
- Standard jar testing apparatus with multiple paddles
- Beakers (1000 mL)
- Pipettes for accurate dosing of the polymer solution
- pH meter
- Turbidimeter

Procedure:

- Sample Collection: Fill six 1000 mL beakers with the sample water to be treated.[13]
- Initial Measurements: Measure and record the initial pH and turbidity of the sample water.
- Coagulant Addition (if applicable): If using an inorganic coagulant, add it to the beakers while the paddles are stirring at a high speed.
- Polymer Addition: While the paddles are in the "rapid mix" phase (100-150 rpm), add varying, accurately measured doses of the **Poly(dimethylamine-co-epichlorohydrin)** stock solution to each beaker.[5] Leave one beaker as a control with no polymer.
- Rapid Mix: Continue the rapid mix for 1-3 minutes to ensure complete and uniform dispersion of the polymer.[5][10]
- Slow Mix: Reduce the paddle speed to the "slow mix" phase (20-50 rpm) for 10-20 minutes. This allows for the formation and growth of flocs.[9][10]
- Settling: Stop the paddles completely and allow the flocs to settle for a predetermined time (e.g., 15-30 minutes).[10]
- Observation and Analysis:
 - Visually observe the floc size, characteristics, and settling rate in each beaker.
 - After the settling period, carefully draw a sample from the supernatant (the clear liquid above the settled flocs) of each beaker.
 - Measure and record the final turbidity and pH of the supernatant for each dosage.
- Determine Optimal Dose: The optimal dosage is the one that produces the best results, typically characterized by the largest, fastest-settling flocs and the lowest final turbidity.

Diagrams





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Caption: Troubleshooting workflow for flocculation issues.

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